

# Proper Disposal of BMS-690514: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: BMS-690514

Cat. No.: B1684447

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## Essential Safety and Logistical Information for the Disposal of BMS-690514

For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides a detailed, step-by-step procedure for the safe disposal of **BMS-690514**, a potent kinase inhibitor. Adherence to these guidelines is essential to mitigate risks to personnel and the environment.

## Hazard Profile and Safety Precautions

**BMS-690514** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, all handling and disposal procedures must be conducted with appropriate personal protective equipment (PPE) and in accordance with institutional and regulatory standards.

Hazard Classification	Precautionary Statement
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed.[1]
Acute aquatic toxicity (Category 1)	H400: Very toxic to aquatic life.[1]
Chronic aquatic toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects.[1]

Personal Protective Equipment (PPE) during Disposal:

- Eye Protection: Safety goggles with side-shields.
- Hand Protection: Protective gloves.
- Skin and Body Protection: Impervious clothing, such as a lab coat.
- Respiratory Protection: A suitable respirator should be used, especially when handling the powder form, to avoid inhalation[1].

## Step-by-Step Disposal Protocol

The disposal of **BMS-690514** must be managed as hazardous waste and should be handled by a licensed waste disposal service. Under no circumstances should this compound be disposed of down the drain or in regular trash[1][2][3][4].

- Waste Identification and Segregation:
  - Identify all waste streams containing **BMS-690514**, including pure compound, solutions, and contaminated labware (e.g., pipette tips, vials, gloves).
  - Segregate **BMS-690514** waste from other laboratory waste to prevent accidental reactions[5].
- Containerization:
  - Use a designated, leak-proof, and clearly labeled hazardous waste container. The container must be compatible with the chemical nature of the waste.
  - The container must be kept securely closed except when adding waste[2][3].
- Labeling:
  - Affix a hazardous waste label to the container as soon as waste accumulation begins.
  - The label must clearly state "Hazardous Waste" and include the full chemical name: "(3R,4R)-4-Amino-1-[[4-[(3-methoxyphenyl)amino]pyrrolo[2,1-f][1][5][6]triazin-5-yl]methyl]piperidin-3-ol" or "**BMS-690514**".

- Indicate the specific hazards (e.g., "Toxic," "Harmful if Swallowed," "Environmental Hazard").
- Accumulation and Storage:
  - Store the hazardous waste container in a designated and secure satellite accumulation area within the laboratory.
  - This area should be well-ventilated and away from heat sources or incompatible materials[1].
- Disposal Request and Pickup:
  - Once the waste container is full, or in accordance with institutional timelines, submit a waste pickup request to your institution's Environmental Health and Safety (EHS) department or the designated hazardous waste management provider.
  - The final disposal must be carried out at an approved waste disposal plant[1].

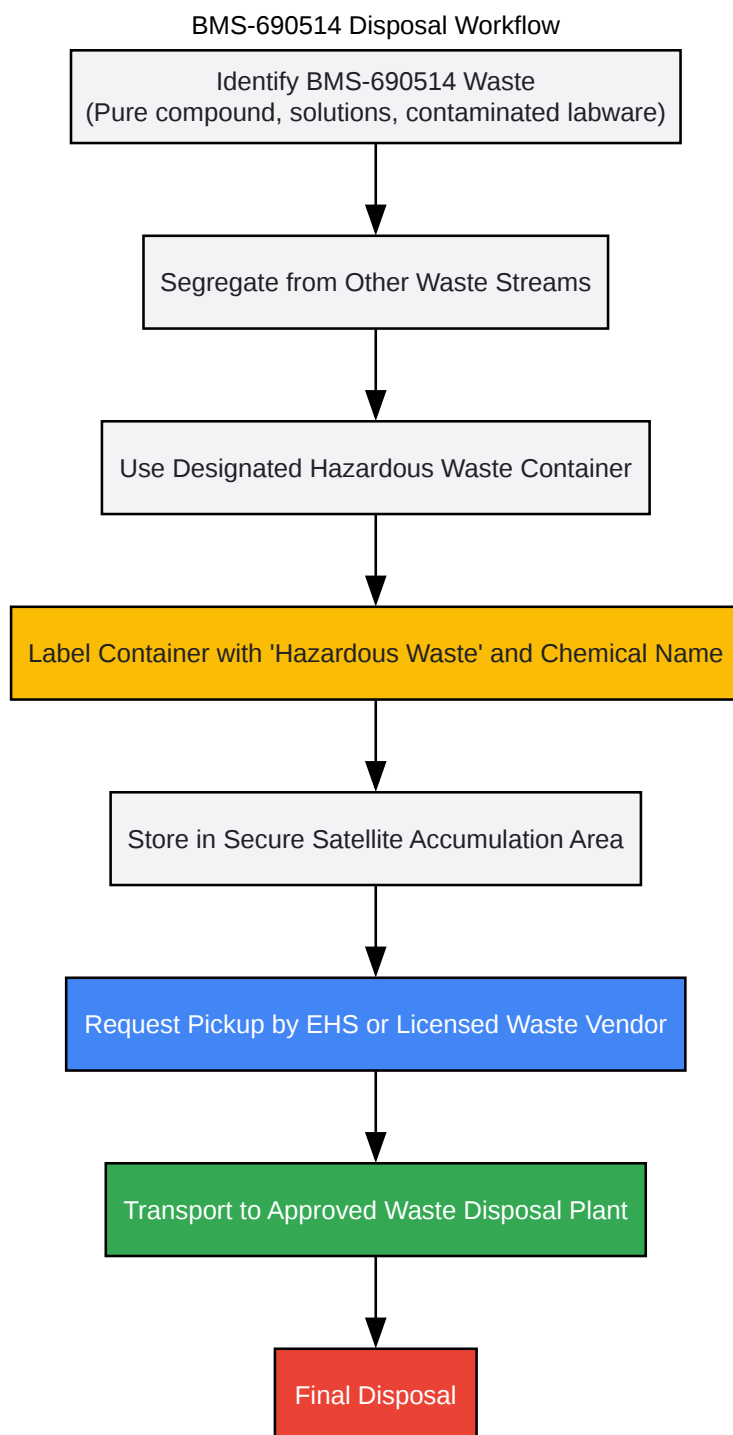
## Disposal of Empty Containers

Empty containers that previously held **BMS-690514** must also be treated as hazardous waste unless properly decontaminated.

- Triple Rinsing: The container should be triple-rinsed with a suitable solvent.
- Rinsate Collection: The rinsate from all three rinses must be collected and disposed of as hazardous chemical waste[2][7].
- Final Disposal: After triple rinsing and air drying, the defaced or removed-label container may be disposed of as regular waste, in accordance with institutional policies.

## Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **BMS-690514** waste.



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Caption: Workflow for the safe disposal of **BMS-690514**.

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